structural analysis of isoquinuclidine-1-methanol derivatives

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Compound of Interest

Compound Name:	*2-Azabicyclo[2.2.2]octan-1-ylmethanol*
CAS No.:	*936545-65-2*
Cat. No.:	*B3169273*

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An In-depth Technical Guide to the Structural Analysis of Isoquinuclidine-1-Methanol Derivatives

Abstract

The isoquinuclidine (2-azabicyclo[2.2.2]octane) scaffold is a pivotal structural motif in medicinal chemistry, forming the core of numerous pharmacologically active natural products and synthetic compounds.[1][2] Its rigid, bicyclic nature provides a unique three-dimensional framework for the precise orientation of chemical functionalities, making it a valuable pharmacophore in drug design. This technical guide provides an in-depth exploration of the structural analysis of isoquinuclidine-1-methanol derivatives, a subclass that incorporates a key hydrogen-bonding and derivatization point. We will detail the necessary synthetic considerations, a multi-technique approach to structural elucidation, and the critical role of conformational analysis in understanding structure-activity relationships (SAR). This document is intended for researchers, scientists, and drug development professionals seeking to synthesize and characterize this important class of molecules.

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The Isoquinuclidine Core: A Scaffold of Strategic Importance

The isoquinuclidine ring system is a semi-rigid boat form of a piperidine ring, which restricts the conformational flexibility of attached substituents.[1] This property is highly desirable in drug design, as it reduces the entropic penalty upon binding to a biological target and allows for the presentation of pharmacophoric elements in well-defined spatial vectors. This scaffold is present in natural products with significant biological activity, such as the Iboga alkaloids (e.g., ibogaine), which are known for their anti-addictive properties.[1][2]

The introduction of a hydroxymethyl group at the C1 bridgehead position (isoquinuclidine-1-methanol) offers a strategic advantage. The primary alcohol serves as a versatile handle for further chemical modification and as a potent hydrogen bond donor, capable of forming key interactions within a receptor's binding site. A thorough and unambiguous structural characterization of these derivatives is therefore paramount to advancing any drug discovery program based on this scaffold.

Synthesis: Building the Core Structure

The most robust and widely adopted method for constructing the isoquinuclidine skeleton is through a [4+2] cycloaddition, or Diels-Alder reaction, involving a 1,2-dihydropyridine as the diene component.[3][4] This approach allows for the stereo- and regioselective formation of the bicyclic system with a high degree of substitution.[3][4]

Representative Synthetic Protocol: Diels-Alder Cycloaddition

This protocol outlines a general, two-step procedure for synthesizing a substituted isoquinuclidine core, which can be further modified to yield the target -1-methanol derivatives.

Step 1: Formation of the 1,2-Dihydropyridine Intermediate

- To a solution of the parent pyridine in a suitable aprotic solvent (e.g., THF), add an acylating agent (e.g., Phenyl Chloroformate) at 0 °C to activate the ring.

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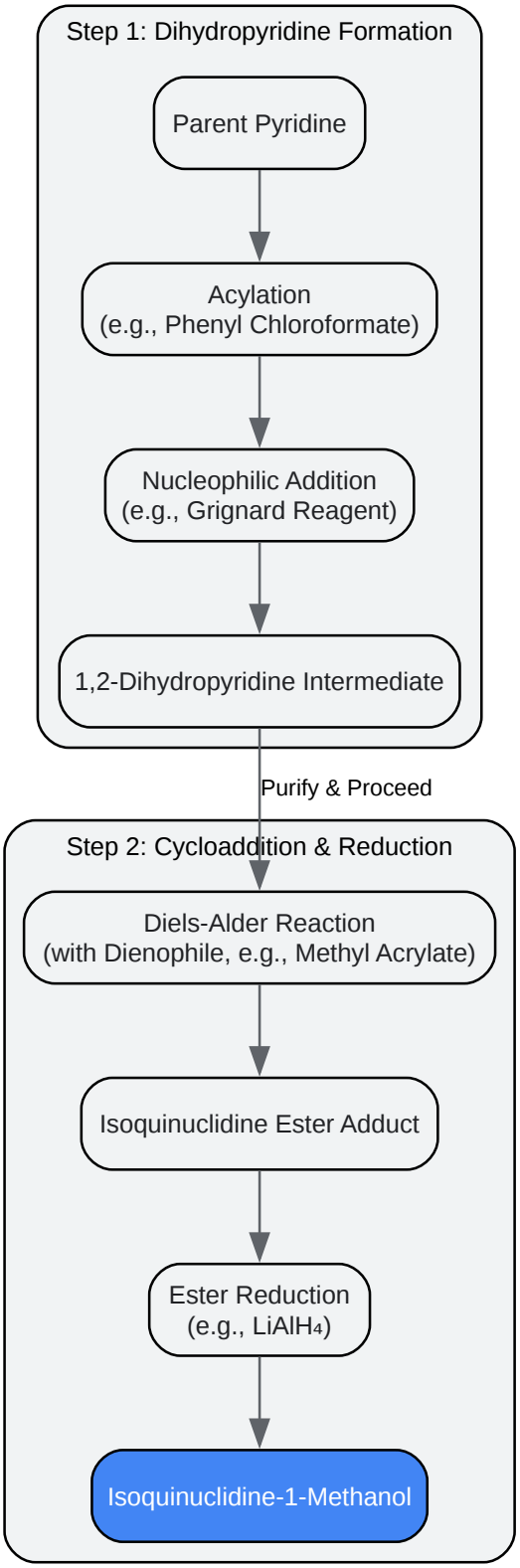
- Introduce a nucleophile, such as a Grignard reagent, which will add to the 2-position to generate the 1,2-dihydropyridine. The choice of Grignard reagent determines the substitution pattern.
- Quench the reaction carefully with an aqueous solution of ammonium chloride and extract the organic layer.
- Purify the resulting 1,2-dihydropyridine intermediate via column chromatography. This intermediate is often sensitive and should be used promptly.

Step 2: Diels-Alder Reaction

- Dissolve the purified 1,2-dihydropyridine and an electron-deficient dienophile (e.g., methyl acrylate) in a high-boiling point solvent such as toluene.[3]
- Heat the reaction mixture under reflux (e.g., 105-110 °C) for 16-24 hours, monitoring progress by TLC or LC-MS. For less reactive dienophiles, the use of a Lewis acid catalyst (e.g., $ZnCl_2$) may be necessary to facilitate the cycloaddition at lower temperatures.[3][4]
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the isoquinuclidine adduct. Subsequent reduction of the ester group (e.g., using $LiAlH_4$) would yield the desired isoquinuclidine-1-methanol derivative.

Synthetic Workflow Diagram

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Caption: A generalized synthetic pathway to isoquinuclidine-1-methanol.

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Core Structural Elucidation Methodologies

A combination of spectroscopic and analytical techniques is essential for the unambiguous structural determination of isoquinuclidine-1-methanol derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the connectivity and stereochemistry of these molecules in solution.

Experimental Protocol:

- Sample Preparation: Dissolve 5–10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Add tetramethylsilane (TMS) as an internal standard (0 ppm).[5]
- ^{1}H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher spectrometer. Key protons to observe are the bridgehead protons, the protons on the carbon bearing the hydroxymethyl group, and the diastereotopic protons of the ethylene bridges.
- ^{13}C NMR Acquisition: Use a proton-decoupled pulse sequence. The quaternary bridgehead carbons and the carbon of the CH_2OH group are characteristic.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for assigning all proton and carbon signals definitively and confirming the bicyclic structure. NOESY or ROESY experiments can reveal through-space correlations that help define the relative stereochemistry.

Table 1: Representative NMR Chemical Shifts (δ, ppm) for an Isoquinuclidine Core

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Position	Representative ^{1}H NMR Shift ($CDCl_3$)	Representative ^{13}C NMR Shift ($CDCl_3$)	Key Correlations & Notes
C1 (Bridgehead)	**---**	**~60-65**	**Quaternary carbon, shows HMBC correlations to multiple protons.**
C2-H_2 (Bridge)	1.8 - 2.5 (m)	~30-35	Diastereotopic protons, often complex multiplets.
C3-H_2 (Bridge)	1.8 - 2.5 (m)	~25-30	Diastereotopic protons, often complex multiplets.
C4 (Bridgehead)	2.8 - 3.2 (m)	~50-55	Bridgehead proton, key for establishing connectivity.
C5-H_2 (Bridge)	2.9 - 3.5 (m)	~45-50	Adjacent to nitrogen, deshielded.
C6-H_2 (Bridge)	2.9 - 3.5 (m)	~45-50	Adjacent to nitrogen, deshielded.
C1-CH_2OH	3.5 - 3.8 (s or ABq)	~65-70	Methylene protons of the methanol group. Can be a singlet or an AB quartet depending on rotational hindrance.

| C1-CH_2OH | Variable (br s) | --- | Proton signal is broad and its position is concentration/solvent dependent. |

Note: Shifts are approximate and will vary based on substitution.

Mass Spectrometry (MS)

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MS provides the molecular weight and elemental composition, confirming the molecular formula. High-resolution mass spectrometry (HRMS) is essential for this purpose. Electrospray ionization (ESI) is a suitable technique, which will typically show a strong signal for the protonated molecule $[M+H]^+$. Fragmentation patterns can also provide structural clues, often involving the loss of the hydroxymethyl group ($-CH_2OH$) or cleavages of the bicyclic ring system.

X-ray Crystallography

Single-crystal X-ray diffraction provides the ultimate, unambiguous proof of structure, including absolute stereochemistry and the precise bond lengths, angles, and conformation in the solid state.[6][7][8]

Experimental Protocol:

- Crystal Growth: High-quality single crystals are required. This is often the most challenging step. Techniques include slow evaporation from a suitable solvent system (e.g., ethyl acetate/hexanes), vapor diffusion, or slow cooling.
- Data Collection: A suitable crystal is mounted on a diffractometer. X-rays are diffracted by the crystal lattice, and the diffraction pattern is collected.
- Structure Solution and Refinement: The collected data is used to solve the electron density map and refine the atomic positions, yielding a complete 3D model of the molecule.[9]

Table 2: Example of Crystallographic Data Output

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Parameter	Example Value	Significance
Chemical Formula	**$C_9H_{17}NO$**	**Confirms elemental composition.**
Crystal System	Orthorhombic	Describes the symmetry of the unit cell.[6]
Space Group	$P2_12_12_1$	Defines the symmetry elements within the unit cell.[6]
a, b, c (Å)	5.28, 8.13, 35.01	Unit cell dimensions.
R-factor (R1)	< 0.05	A measure of the agreement between the crystallographic model and the experimental X-ray diffraction data. A lower value indicates a better fit.

| Flack Parameter | ~0.0(1) | Used to determine the absolute stereochemistry for chiral molecules in a non-centrosymmetric space group. A value near zero confirms the assigned configuration. |

Conformational Analysis: Bridging Structure and Function

While X-ray crystallography provides a static picture of the solid-state conformation, understanding the molecule's behavior in solution is critical for drug development. Computational modeling is a powerful tool for exploring the conformational landscape.[10]

Computational Modeling Workflow

Rationale: The goal is to identify low-energy conformers that are likely to exist in solution and are relevant for receptor binding. This is achieved by combining rapid conformational searching with more accurate quantum mechanical calculations.[11][12]

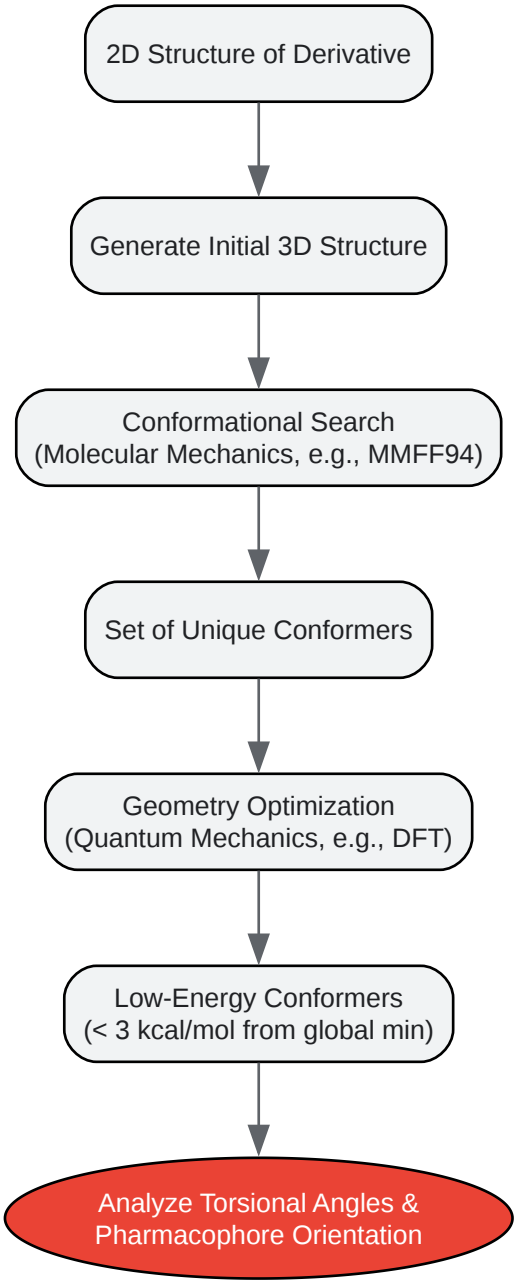
Protocol:

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- 3D Structure Generation: Build the 2D structure of the isoquinuclidine-1-methanol derivative in a molecular modeling software suite.
- Conformational Search: Employ a conformational search algorithm (e.g., using molecular mechanics force fields like MMFF94) to explore the rotational space of flexible bonds (primarily the C-C and C-O bonds of the hydroxymethyl group).[13]
- Geometry Optimization & Energy Calculation: Subject the resulting unique conformers to a higher level of theory, such as Density Functional Theory (DFT) (e.g., B3LYP/6-31G*), to obtain more accurate geometries and relative energies.[14]
- Analysis: Analyze the population of low-energy conformers (e.g., within 2-3 kcal/mol of the global minimum) to understand the preferred orientation of the key hydroxymethyl group.[15]

Computational Analysis Workflow Diagram

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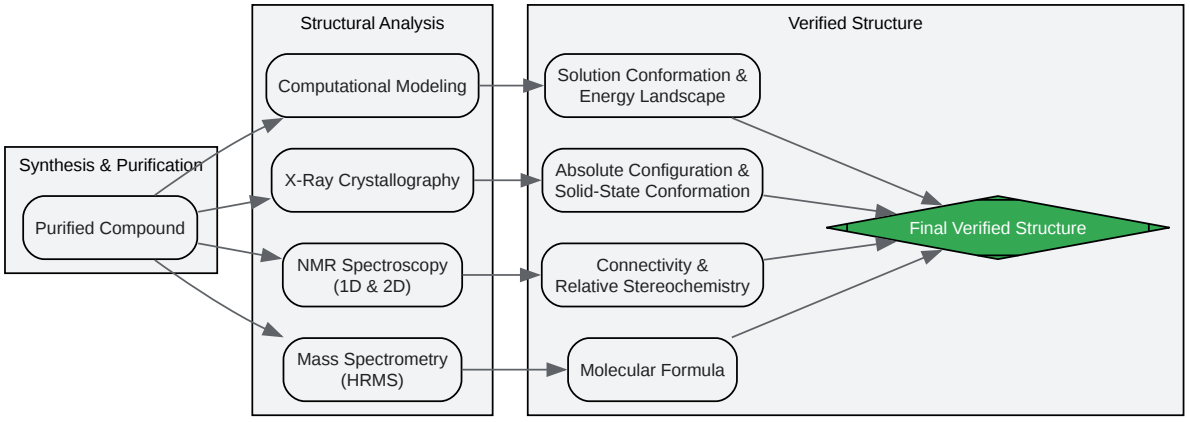
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Caption: Workflow for computational conformational analysis.

Integrated Structural Analysis Workflow

No single technique provides all the necessary information. A synergistic approach is required for complete and confident structural assignment.

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Caption: An integrated workflow for complete structural verification.

Conclusion

The structural analysis of isoquinuclidine-1-methanol derivatives is a rigorous process that relies on the convergence of evidence from multiple analytical techniques. Synthesis via the Diels-Alder reaction provides efficient access to the core structure. A combination of NMR spectroscopy for determining connectivity in solution, mass spectrometry for confirming molecular formula, and X-ray crystallography for unambiguous solid-state structure determination is the gold standard. These experimental techniques, when augmented with computational modeling to explore the relevant conformational space, provide the comprehensive structural understanding necessary to drive rational drug design and establish definitive structure-activity relationships for this promising class of compounds.

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